

Iclaprim-d6: A Technical Guide to Isotopic Purity and Characterization

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Iclaprim-d6

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This in-depth technical guide provides a comprehensive overview of the isotopic purity and characterization of **Iclaprim-d6**, a deuterated analog of the novel diaminopyrimidine antibiotic, Iclaprim. This document details the analytical methodologies employed to ensure the quality and integrity of this stable isotope-labeled internal standard, crucial for pharmacokinetic and metabolic studies.

Introduction to Iclaprim

Iclaprim is a selective inhibitor of bacterial dihydrofolate reductase (DHFR), an essential enzyme in the folic acid synthesis pathway.^{[1][2]} By blocking this enzyme, Iclaprim disrupts the production of tetrahydrofolate, a key precursor for the synthesis of nucleotides and certain amino acids, ultimately leading to the inhibition of bacterial growth. Its mechanism of action is similar to that of trimethoprim, but it has shown potent activity against a broad spectrum of Gram-positive bacteria, including methicillin-resistant *Staphylococcus aureus* (MRSA).^[3]

Characterization of Iclaprim-d6

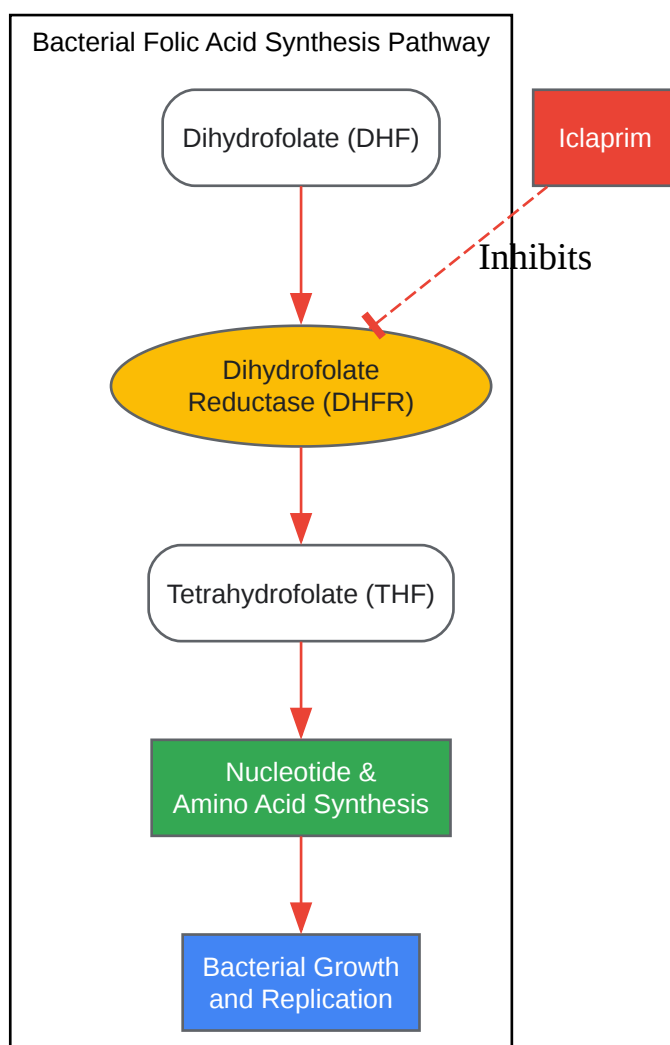
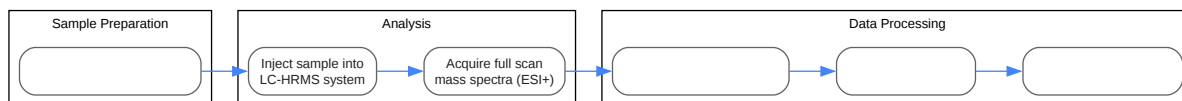
The deuterated version of Iclaprim, **Iclaprim-d6**, serves as an ideal internal standard for mass spectrometry-based bioanalytical assays. Its chemical and physical properties are nearly identical to those of Iclaprim, but its increased mass allows for clear differentiation in mass spectrometric analyses.

Chemical Structure and Properties

The key structural details of Iclaprim and **Iclaprim-d6** are presented below.

Property	Iclaprim	Iclaprim-d6
Chemical Name	5-[(2-cyclopropyl-7,8-dimethoxy-2H-chromen-5-yl)methyl]pyrimidine-2,4-diamine[2]	5-[[2-cyclopropyl-7,8-bis(trideuteriomethoxy)-2H-chromen-5-yl]methyl]pyrimidine-2,4-diamine[4]
Molecular Formula	C ₁₉ H ₂₂ N ₄ O ₃ [2]	C ₁₉ H ₁₆ D ₆ N ₄ O ₃
Molecular Weight	354.41 g/mol [2]	360.44 g/mol [5]
CAS Number	192314-93-5[2]	1130072-57-9[4][5]

Below is a diagram illustrating the chemical structures of both Iclaprim and its deuterated analog, **Iclaprim-d6**.



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